

(4-Aminosulfonylphenyl)boronic acid CAS number 613660-87-0

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Aminosulfonylphenyl)boronic acid

Cat. No.: B1292025

[Get Quote](#)

An In-Depth Technical Guide to (4-Aminosulfonylphenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(4-Aminosulfonylphenyl)boronic acid** (CAS No. 613660-87-0), a versatile building block in medicinal chemistry and organic synthesis. This document details its physicochemical properties, potential synthesis protocols, applications in drug discovery, and essential safety information.

Physicochemical Properties

(4-Aminosulfonylphenyl)boronic acid, also known by its IUPAC name (4-sulfamoylphenyl)boronic acid, is a bifunctional organic compound containing both a boronic acid group and a sulfonamide group.^[1] These functional groups make it a valuable reagent for creating complex molecules, particularly through cross-coupling reactions.

Property[1][2]	Data[1][2]
CAS Number	613660-87-0
Molecular Formula	C ₆ H ₈ BNO ₄ S
Molecular Weight	201.01 g/mol
IUPAC Name	(4-sulfamoylphenyl)boronic acid
Canonical SMILES	B(C1=CC=C(C=C1)S(=O)(=O)N)(O)O
InChI Key	AKSXQPCIAOIJGP-UHFFFAOYSA-N

Synthesis and Manufacturing

The synthesis of substituted phenylboronic acids often involves the borylation of an appropriately functionalized aryl halide. A common and effective method is the lithium-halogen exchange followed by reaction with a trialkyl borate.

Experimental Protocol: Synthesis via Borylation of 4-Bromobenzenesulfonamide

This protocol is a representative procedure based on established methods for converting aryl bromides to boronic acids.[3]

Materials:

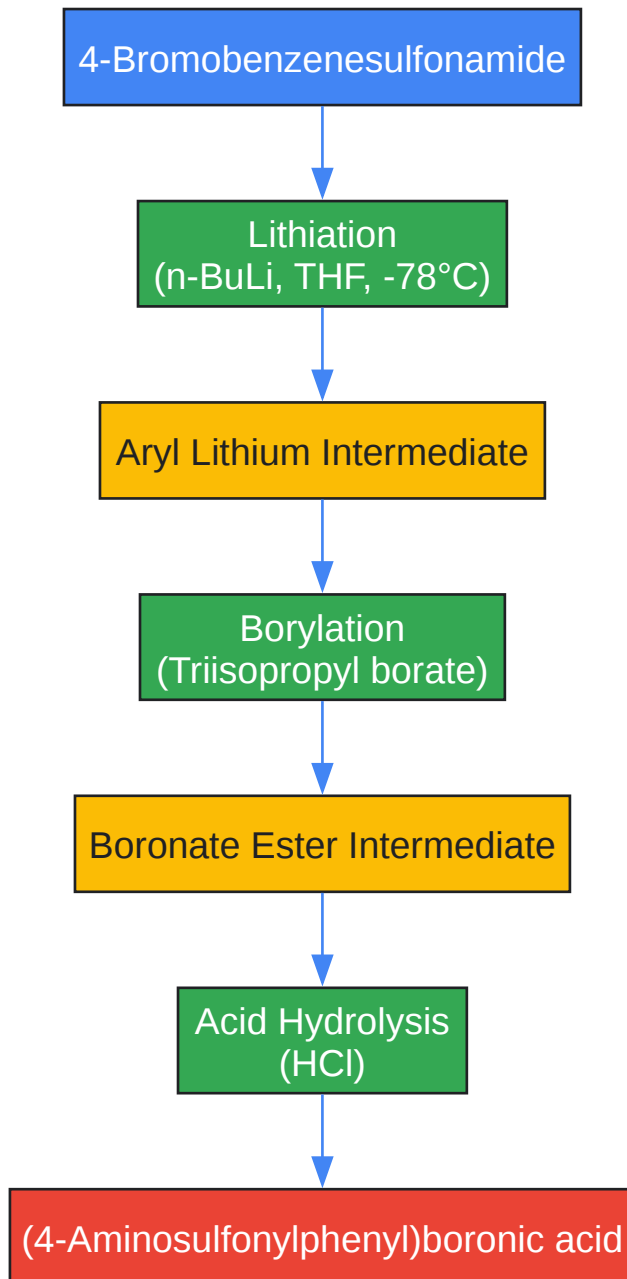
- 4-Bromobenzenesulfonamide
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Triisopropyl borate
- Hydrochloric acid (HCl)
- Diethyl ether

- Magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas (inert atmosphere)

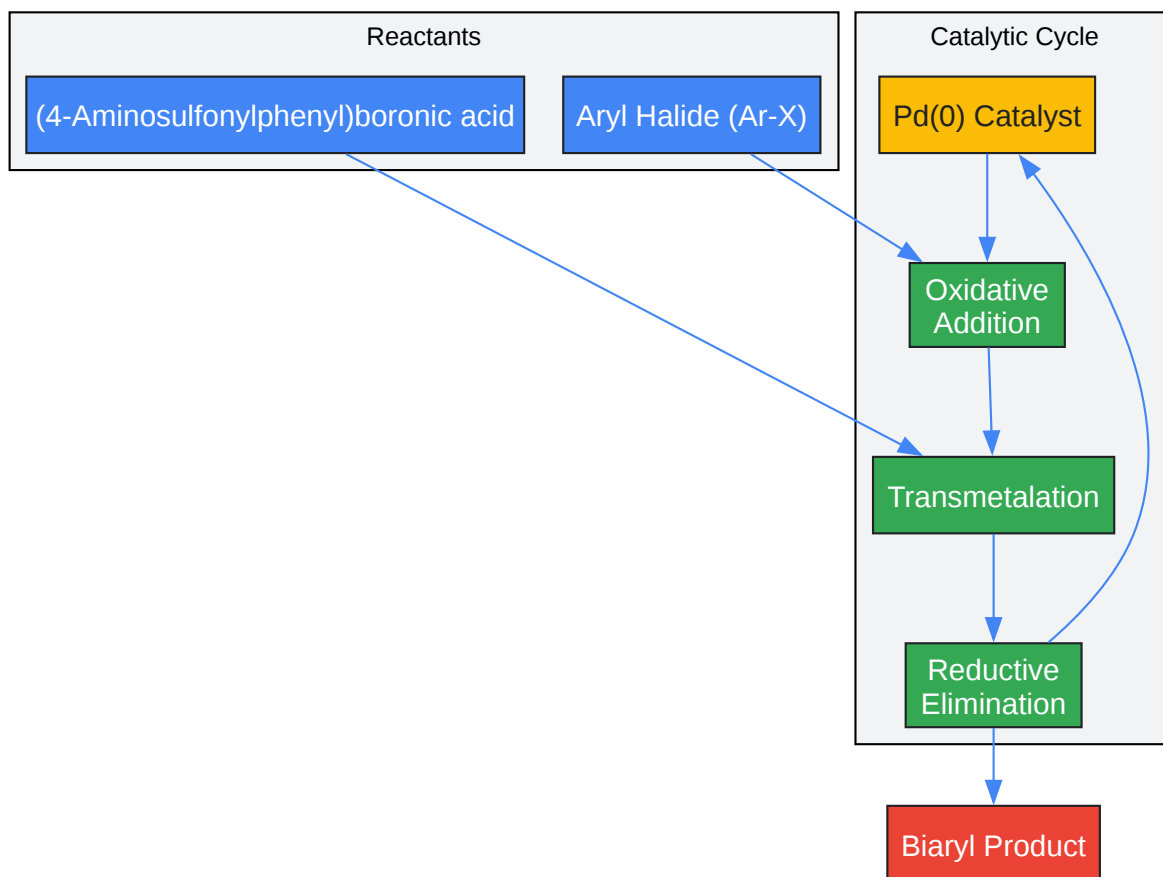
Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, a dropping funnel, and an inert gas inlet is charged with 4-bromobenzenesulfonamide and anhydrous THF under an argon atmosphere.
- **Cooling:** The solution is cooled to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- **Lithiation:** n-Butyllithium (2.5 M in hexanes, 2.2 equivalents) is added dropwise via the dropping funnel, ensuring the internal temperature does not rise above $-70\text{ }^\circ\text{C}$. The mixture is stirred at this temperature for 1 hour.
- **Borylation:** Triisopropyl borate (3 equivalents) is added dropwise to the reaction mixture. The solution is stirred at $-78\text{ }^\circ\text{C}$ for an additional 2 hours and then allowed to warm slowly to room temperature overnight.
- **Quenching and Acidification:** The reaction is quenched by the slow addition of 2M HCl at $0\text{ }^\circ\text{C}$. The mixture is stirred vigorously for 1 hour.
- **Extraction:** The aqueous layer is separated and extracted three times with diethyl ether.
- **Drying and Concentration:** The combined organic layers are washed with brine, dried over anhydrous MgSO_4 , filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by recrystallization or column chromatography to yield **(4-Aminosulfonylphenyl)boronic acid**.

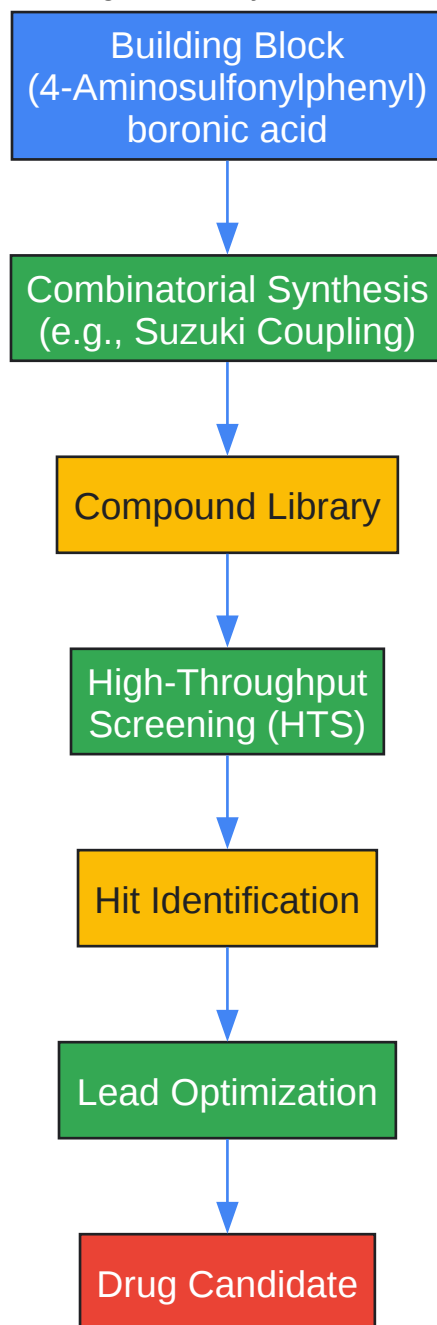
General Synthesis Workflow for (4-Aminosulfonylphenyl)boronic acid



Role in Suzuki-Miyaura Cross-Coupling



Drug Discovery Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Aminosulphonyl)benzeneboronic acid | C₆H₈BNO₄S | CID 22391977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Aminosulfonyl)phenylboronic acid | 613660-87-0 [m.chemicalbook.com]
- 3. Synthesis of Sulfonamide- and Sulfonyl- Phenylboronic Acid Modified Silica Phases for Boronate Affinity Chromatography at Physiological pH - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(4-Aminosulfonylphenyl)boronic acid CAS number 613660-87-0]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292025#4-aminosulfonylphenyl-boronic-acid-cas-number-613660-87-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com